

Operational Disposal Guide: 2-Methoxyphenyl Thienyl Ketone

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Compound of Interest

Compound Name: 2-Methoxyphenyl thienyl ketone

CAS No.: 71735-17-6

Cat. No.: B12650716

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Executive Summary & Immediate Action

2-Methoxyphenyl thienyl ketone (often identified as (2-methoxyphenyl)(thiophen-2-yl)methanone) is an organosulfur compound used primarily as a pharmaceutical intermediate. Unlike standard organic waste, its disposal is governed by its thiophene (sulfur-containing) moiety. Improper incineration can release hazardous sulfur oxides (SO₂, SO₃).
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Core Directive: Do NOT dispose of down the drain. Do NOT mix with oxidizing acids (e.g., Nitric Acid) or peroxides. Segregate into Non-Halogenated, Sulfur-Bearing Organic Waste.

Chemical Safety Profile (CSP)

Effective disposal requires understanding the physicochemical properties that dictate waste stream compatibility.

Property	Specification	Operational Implication
Chemical Class	Aryl Thienyl Ketone	Contains Sulfur (); requires scrubbed incineration.
Physical State	Solid (crystalline powder) or Oil	Solids must be dissolved or packed in wide-mouth drums.
Flash Point	>110°C (Estimated)	Classified as Combustible, not Flammable (unless in solvent).
Hazards (GHS)	H315 (Skin), H319 (Eye), H335 (Resp)	Standard PPE (Nitrile gloves, goggles) required during handling.
Incompatibilities	Strong Oxidizers, Reducing Agents	Risk of exothermic reaction. Keep away from nitric acid/peroxides.
Waste Code	Non-RCRA Listed (General Organic)	Falls under "Characteristic Waste" if ignitable, otherwise "Toxic Organic."



Technical Insight: The methoxy group (

) activates the phenyl ring, making it susceptible to electrophilic attack, while the thiophene ring is electron-rich. This makes the compound stable under normal storage but potentially reactive with strong oxidizers in a waste container.

Pre-Disposal Stabilization & Segregation

Before moving to the disposal workflow, the compound must be stabilized.

A. Solid Waste (Pure Compound)

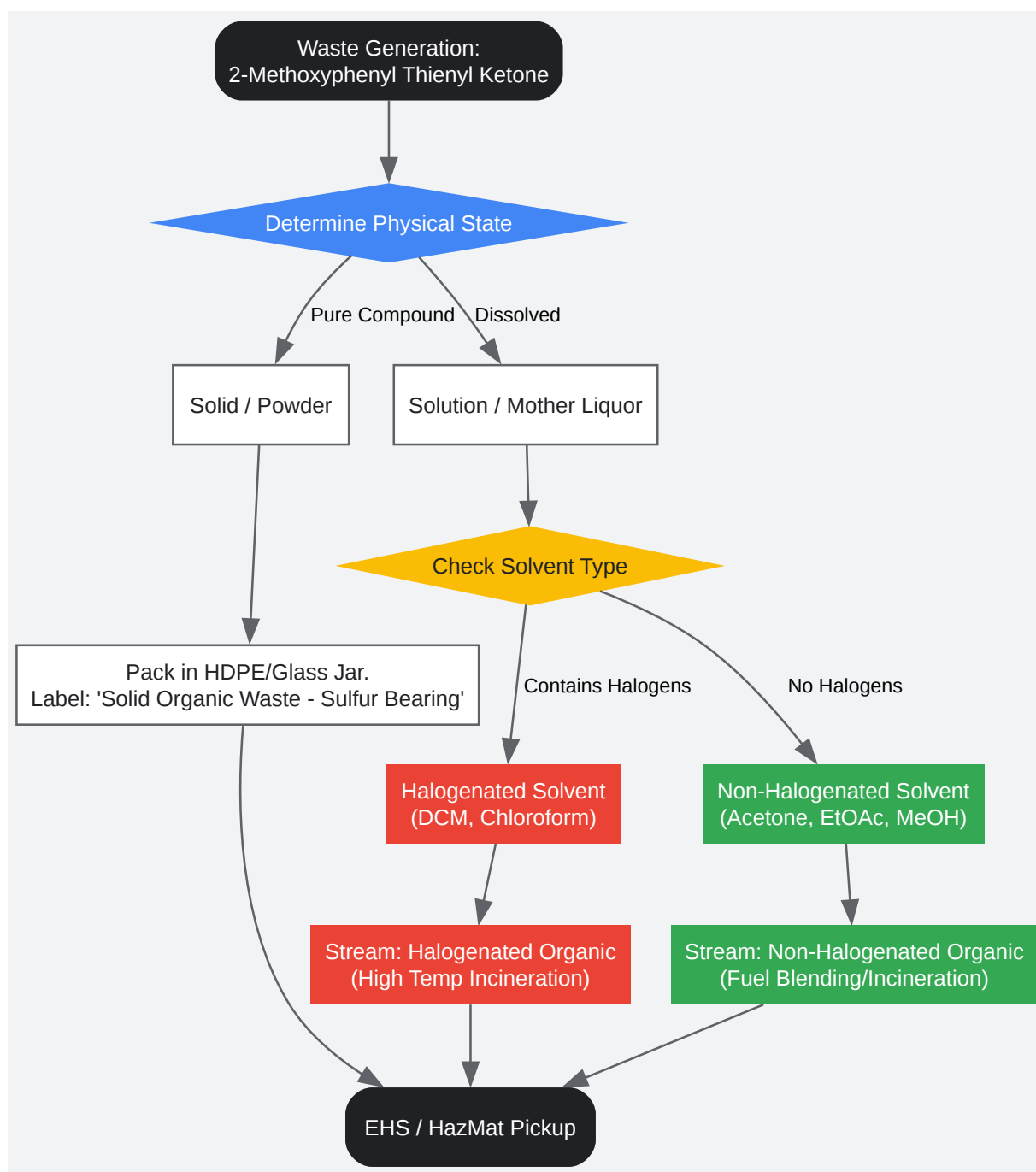
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass amber jar.
- No Bulking: Do not "bulk" (pour loose powder) into a general 55-gallon drum unless explicitly authorized by your facility's hazardous waste contractor. Small containers (secondary containment) are safer to prevent dust generation.
- Labeling: Mark the container clearly with:
 - Full Chemical Name: (2-Methoxyphenyl)(thiophen-2-yl)methanone
 - Constituent Flag: "CONTAINS SULFUR" (Critical for incinerator operators).

B. Liquid Waste (Reaction Mixtures/Mother Liquor)

- Solvent Compatibility: Ensure the carrier solvent is compatible.
 - Safe: Acetone, Ethanol, Ethyl Acetate, Dichloromethane (DCM).
 - Unsafe: Piranha solution, concentrated Nitric acid.
- Segregation:
 - If dissolved in DCM/Chloroform: Segregate to Halogenated Waste.
 - If dissolved in Acetone/Methanol: Segregate to Non-Halogenated Waste.

Disposal Workflow (Decision Matrix)

The following logic gate ensures the material ends up in the correct incineration stream.



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Figure 1: Decision matrix for segregating thiophene-derivative waste streams based on solvent composition and physical state.

Emergency Spill Procedures

In the event of a bench-scale spill (<50g), follow this immediate protocol.

- Evacuate & Ventilate:
 - Alert nearby personnel.
 - If powder is airborne, evacuate the immediate area to let dust settle (prevent inhalation).
- PPE Upgrade:
 - Standard: Lab coat, Nitrile gloves (double gloving recommended), Safety glasses.
 - Respiratory: If dust is visible, use an N95 or P100 particulate respirator.
- Containment:
 - Solids: Cover with wet paper towels to prevent dust dispersion, then scoop into a disposal jar.
 - Liquids: Surround with vermiculite or sand. Do not use combustible materials (sawdust) if the solvent is flammable.
- Decontamination:
 - Wipe the surface with a soap and water solution. Thienyl ketones are generally lipophilic; water alone may smear the residue. Use a surfactant (detergent).
 - Place all cleanup materials (wipes, gloves) into the hazardous waste container.

Regulatory & Compliance Context (US/EU)

- EPA (USA): While not explicitly P-listed or U-listed under RCRA, this compound is a "Chemical of Interest" due to the sulfur content. It must be disposed of via a TSD (Treatment, Storage, and Disposal) facility permitted for organosulfur incineration [1].
- REACH (EU): Ensure the waste manifest declares the substance as "Organosulfur compound, solid, n.o.s." to comply with ADR transport regulations regarding potential toxicity [2].

Final Verification Checklist

Is the container chemically compatible (HDPE/Glass)?

Is the label complete with no abbreviations?

Is the "Contains Sulfur" flag visible?

Is the cap tight and the exterior free of residue?

References

- United States Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA).Substance Information: Thiophene Derivatives. Available at: [\[Link\]](#)
- PubChem.Compound Summary: (4-Methoxyphenyl)(thiophen-2-yl)methanone (Isomer Analog). National Library of Medicine. Available at: [\[Link\]](#)
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